

Technical Guide: 2H-Cho-Arg (trifluoroacetate salt)

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Compound of Interest

Compound Name: 2H-Cho-Arg TFA

Cat. No.: B12366506

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for 2H-Cho-Arg (trifluoroacetate salt) is not readily available in public domains. This guide is compiled from data pertaining to its components, primarily Trifluoroacetic Acid (TFA), a hazardous substance, and available information on the 2H-Cho-Arg moiety. Researchers and drug development professionals should handle this compound with caution and are advised to inquire with the supplier for a comprehensive Safety Data Sheet (SDS).^[1]

Introduction

2H-Cho-Arg (trifluoroacetate salt) is a steroid-based cationic lipid. It comprises a 2H-cholesterol structure linked to an L-arginine head group.^[1] This molecule is utilized in biomedical research, particularly for facilitating gene transfection by forming complexes with plasmid DNA (pDNA).^[1] The trifluoroacetate salt form indicates the presence of the trifluoroacetic acid anion as a counter-ion. While the 2H-Cho-Arg component's specific toxicology is not widely documented, the safety profile of this compound is significantly influenced by the properties of Trifluoroacetic Acid (TFA).

TFA is a strong, corrosive acid and requires strict safety protocols for handling.^{[2][3][4][5][6]} This guide provides an in-depth overview of the safety, handling, and toxicological information related to TFA, which should be considered as the primary hazard associated with **2H-Cho-Arg TFA**.

Hazard Identification and Classification

Trifluoroacetic acid is classified as a hazardous chemical.[3][6]

GHS Classification:

- Acute toxicity, Inhalation (Category 4)[4][6]
- Skin corrosion (Category 1A)[4][6][7]
- Serious eye damage (Category 1)[4][6][7]
- Hazardous to the aquatic environment, long-term hazard (Category 3)[4][7]

Signal Word: Danger[3][6][7]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[4][6][7]
- H332: Harmful if inhaled.[4][6][7]
- H412: Harmful to aquatic life with long lasting effects.[4][7]

Data Presentation

Property	Value	Source
Molecular Formula	C2HF3O2	[3]
Molecular Weight	114.02 g/mol	[3][6]
Appearance	Colorless, fuming liquid	[8]
Odor	Pungent, vinegar-like	[3][9]
Melting Point	-15.4 °C	[9]
Boiling Point	72.4 °C	[9]
Density	1.489 g/cm ³ at 20 °C	[9]
Solubility	Miscible with water and many organic solvents.	[3][8]
Vapor Pressure	107 mbar at 25 °C	[3]
pKa	0.52	[9]

Endpoint	Value	Species	Source
LD50 Oral	200-400 mg/kg	Rat	[3][5]
LC50 Inhalation	10 mg/L/2h	Rat	[3][5]

Toxicological Effects:

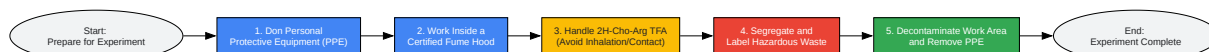
- **Acute Effects:** Causes severe burns upon contact with skin, eyes, and mucous membranes. Inhalation can lead to irritation of the respiratory tract, coughing, shortness of breath, and potential edema.[4][6][9] Ingestion can cause severe burns to the gastrointestinal tract.[2][6]
- **Chronic Effects:** The liver has been identified as a target organ in repeated dose studies in rats, with effects such as mild liver hypertrophy.[10] However, TFA is not generally considered to be genotoxic or carcinogenic.[4][6][10] It has a low potential for bioaccumulation.[7][11][12]

Experimental Protocols and Handling

Given the hazardous nature of the TFA component, stringent safety protocols must be followed when handling **2H-Cho-Arg TFA**.

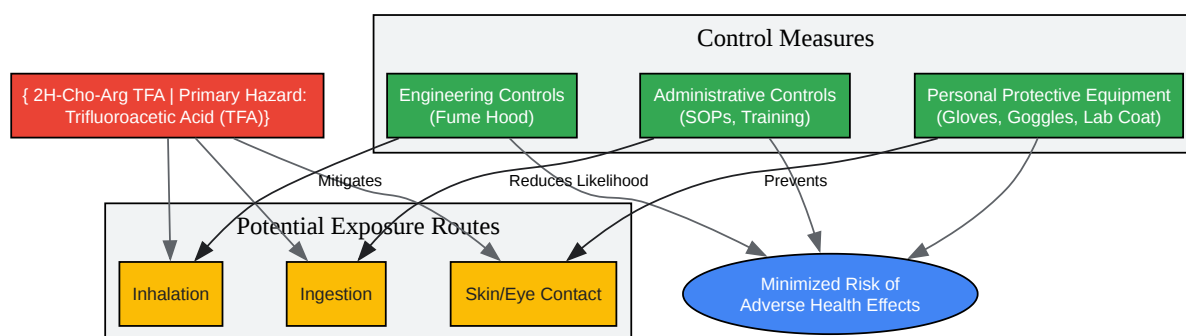
- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)[\[5\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber, Viton), a lab coat, and closed-toe shoes.[\[2\]](#)[\[13\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[13\]](#) If exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[\[3\]](#)[\[5\]](#)
- Handling: Avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists.[\[13\]](#) When diluting, always add acid to water, never the other way around.[\[13\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[2\]](#)[\[13\]](#) Keep away from incompatible materials such as strong bases, oxidizing agents, and metals. [\[3\]](#)[\[5\]](#) Do not store in metal containers.[\[5\]](#)[\[13\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- Spill: In case of a small spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[2\]](#)[\[5\]](#) For larger spills, evacuate the area and contact emergency services.[\[14\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not pour down the drain.[\[5\]](#)[\[13\]](#)

Mandatory Visualizations



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Caption: A generalized workflow for safely handling **2H-Cho-Arg TFA**.



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Caption: Logical diagram of hazard mitigation for **2H-Cho-Arg TFA**.

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